

Evaluating the clinical efficacy of Oxomemazine in cough treatment through systematic reviews

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Compound of Interest

Compound Name: Oxomemazine

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Evaluating Oxomemazine for Cough Treatment: A Comparative Guide Based on Systematic Reviews

Executive Summary

For researchers, scientists, and drug development professionals, this guide provides a comparative analysis of the clinical efficacy of **oxomemazine** for cough treatment, benchmarked against common over-the-counter (OTC) alternatives. The primary finding from a recent systematic review is a significant lack of high-quality evidence to support the clinical efficacy of **oxomemazine** in treating cough. This stands in contrast to other widely available antitussives, which, despite their extensive use, also have a surprisingly limited and often conflicting evidence base according to major systematic reviews. This guide synthesizes the available data, details the methodologies of key systematic reviews, and visually represents the evidence evaluation process.

Oxomemazine: An Evidence Deficit

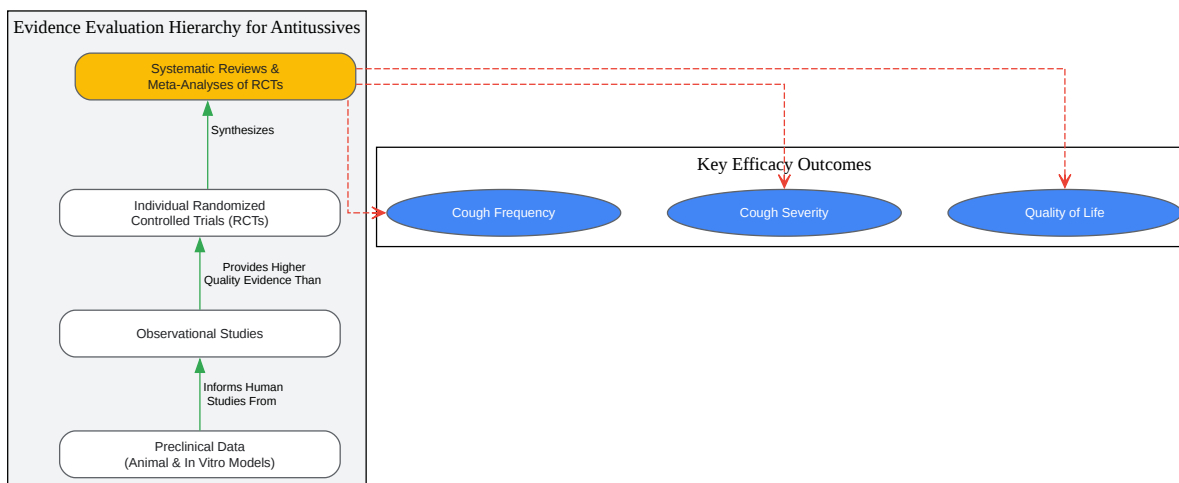
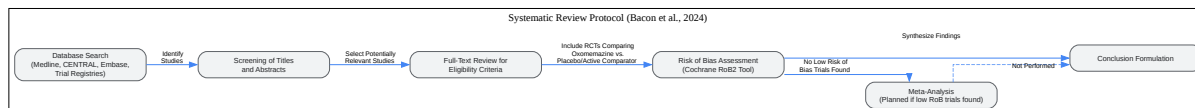
A 2024 systematic review by Bacon et al. represents the most current and comprehensive evaluation of **oxomemazine**'s efficacy for cough.^{[1][2][3][4]} The review was conducted following the Rebuild the Evidence Base (REB) protocol and was pre-registered on PROSPERO (CRD42022345496).^[4] Despite its widespread use, particularly in countries like

France where it is a frequently reimbursed antitussive, the review identified a critical gap in the clinical evidence.

The authors conducted a thorough search of major medical databases, including Medline, Cochrane Central Register of Controlled Trials (CENTRAL), and Embase, as well as clinical trial registries. Their objective was to identify randomized controlled trials (RCTs) comparing **oxomemazine** to either a placebo or another active comparator for cough treatment. However, the review concluded that no identified RCTs met the criteria for a low risk of bias. Consequently, a meta-analysis could not be performed, leading to the conclusion that there is currently no high-quality evidence to validate the clinical efficacy of **oxomemazine** for cough treatment.

Experimental Protocol: Bacon et al. (2024) Systematic Review

The methodology employed in the pivotal 2024 systematic review is outlined below.



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